

Technical Support Center: 8-Bromo-Quinazolinone Solubility

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Compound of Interest

Compound Name: 8-Bromo-3-methyl-3,4-dihydroquinazolin-2(1H)-one

CAS No.: 1369494-61-0

Cat. No.: B2958012

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Topic: Solubility Enhancement & Stock Preparation in DMSO Ticket ID: #BQ-SOL-001 Status: Open Support Tier: Level 3 (Senior Application Scientist)

Executive Summary & Diagnostic

The Core Issue: 8-Bromo-4(3H)-quinazolinone possesses a rigid heterocyclic core with high crystal lattice energy (Melting Point >200°C), often leading to slow dissolution kinetics despite being thermodynamically soluble in polar aprotic solvents like DMSO. Users frequently report "false insolubility" (persistent particulates) or precipitation upon storage due to moisture absorption.

Quick Diagnostic Table:

Symptom	Probable Cause	Immediate Action
Cloudy/Hazy Solution	Micro-suspension (incomplete dissolution)	Sonicate at 40 kHz for 10 mins; warm to 37°C.
Precipitate after Freezing	Crystal seeding / Low temp solubility drop	Vortex vigorously after thawing; heat to 40°C.
Yellow/Brown Discoloration	Oxidative degradation or Photolysis	Check LCMS purity immediately. Store in amber vials.

| Viscous "Gel" formation | Polymerization or high conc. H-bonding | Dilute stock; ensure DMSO is anhydrous. |

Optimized Dissolution Protocol (SOP)

Use this protocol to prepare high-concentration stock solutions (e.g., 100 mM) reliably.

Reagents & Equipment

- Solvent: Anhydrous DMSO ($\geq 99.9\%$, Water content < 50 ppm). Critical: Do not use "old" DMSO stored loosely capped.
- Vessel: Amber glass vial (borosilicate) with PTFE-lined cap.
- Tools: Ultrasonic bath (temperature controlled), Vortex mixer.

Step-by-Step Workflow

- Gravimetric Preparation: Weigh the 8-bromo-quinazolinone powder directly into the amber vial. Do not weigh on paper and transfer, as static charge often causes loss of the fine powder.
- Solvent Addition (The "Wetting" Step): Add 50% of the calculated volume of Anhydrous DMSO.
 - Why? Adding full volume at once can trap air bubbles in crystal aggregates, preventing solvent penetration.

- Mechanical Disruption: Vortex at max speed for 30 seconds.
- Sonication Cycle 1: Sonicate for 5 minutes at ambient temperature.
- Solvent Completion: Add the remaining 50% of DMSO.
- Thermal Enhancement: If particulates remain, warm the vial in a water bath to 40°C (Max 50°C) while sonicating for another 10 minutes.
 - Warning: Do not exceed 60°C. DMSO can act as an oxidant at high temperatures, potentially reacting with the bromide or the amide functionality [1].
- Visual Confirmation: Invert vial against a light source. The solution must be completely clear.

Critical Troubleshooting & FAQs

Q1: My compound dissolved initially but precipitated after 2 days at -20°C. Why?

A: This is likely due to DMSO Hygroscopicity. DMSO absorbs atmospheric water rapidly. Even 1-2% water content can drastically reduce the solubility of hydrophobic heterocycles like quinazolinones, causing them to "crash out" [2].

- Fix: Purge stock vials with Argon or Nitrogen gas before sealing. Use single-use aliquots to avoid repeated freeze-thaw cycles which introduce moisture.

Q2: Can I use acid or base to enhance solubility?

A: Proceed with caution.

- Base: 4(3H)-quinazolinones have a pKa ~9-10 (N-H proton). Adding a base (e.g., NaOH or TEA) will deprotonate the nitrogen, vastly increasing solubility by forming a salt. However, this alters the compound's charge state, which may affect downstream biological assays (e.g., membrane permeability).
- Acid: Protonation of N1 is possible but requires strong acid, which is generally incompatible with biological buffers.

- Recommendation: Stick to pure DMSO unless the specific assay tolerates high pH.

Q3: Is 8-bromo-quinazolinone stable in DMSO?

A: Generally, yes, but with caveats. While the core scaffold is stable, some quinazoline derivatives show spectral changes in DMSO over weeks, indicating potential instability [3]. The C-Br bond is relatively stable, but the amide region can be susceptible to hydrolysis if water is present.

- Rule: Use stocks within 1 month if stored at -20°C. Re-verify purity via LCMS if stored longer.

Q4: I need a 500 mM stock. Is this possible?

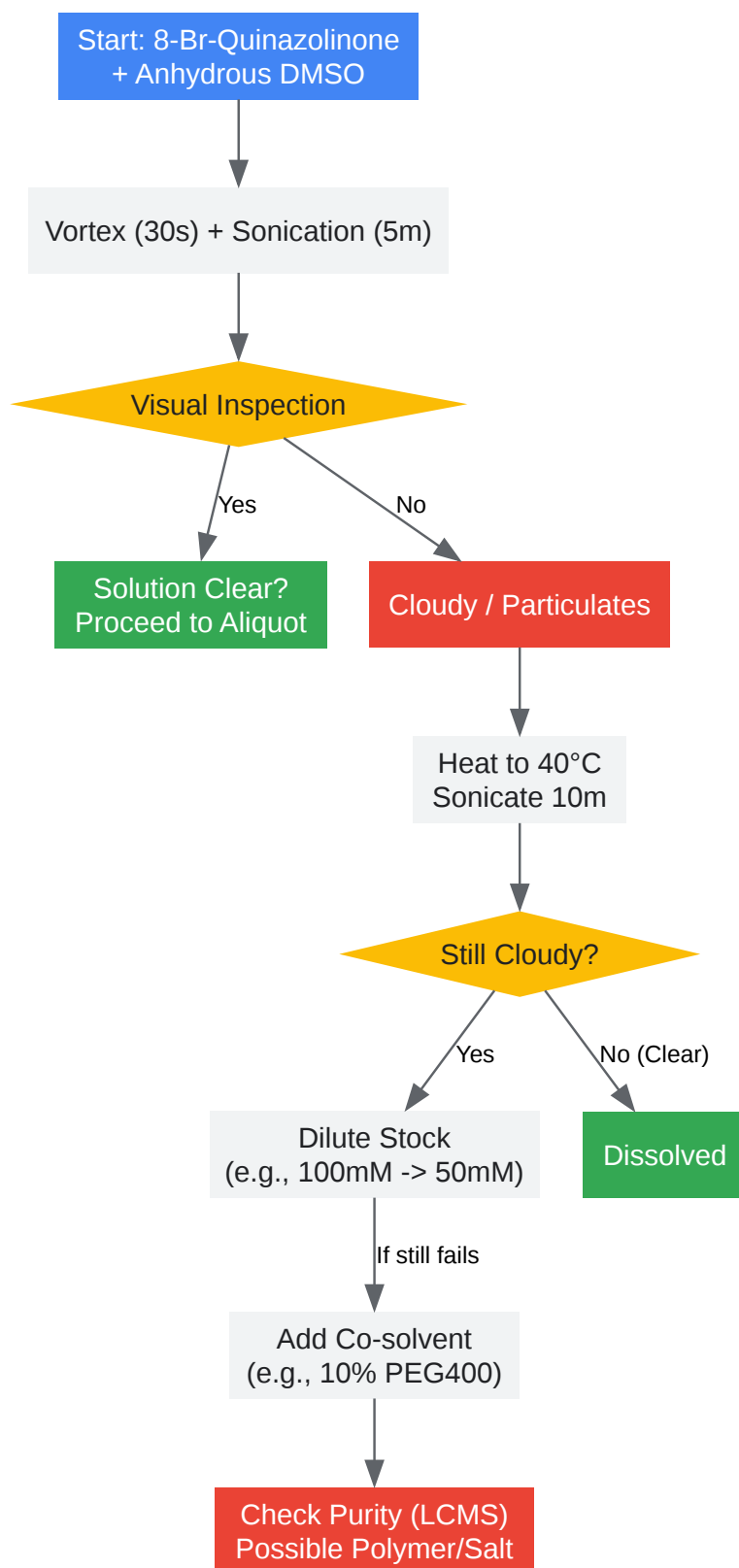
A: The parent 4(3H)-quinazolinone is soluble up to ~600 mM (100 mg/mL) in DMSO [2]. The 8-bromo substituent adds lipophilicity but also crystal lattice energy.

- Strategy: 100 mM is the "Safe Zone." For 500 mM, you must use stepwise addition: Dissolve at 250 mM first, sonicate/heat, then add more solid. Expect the solution to be viscous.

Visualizations

Figure 1: Solubility Decision Tree

A logical workflow for troubleshooting persistent particulates.



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Caption: Step-by-step logic for resolving insolubility issues with 8-bromo-quinazolinone in DMSO.

Figure 2: The "Moisture Trap" Mechanism

Why your stock precipitates over time.



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Caption: Mechanism of precipitation driven by DMSO hygroscopicity.

References

- Kumar, S., et al. (2023).[1] "TMSOTf-Promoted Synthesis of Quinazolin-4(3H)-one Utilizing DMSO as a Carbon Source." ResearchGate. Available at: [\[Link\]](#)
- Gheorghe, C., et al. (2011). "Stability Characterization of Quinazoline Derivative BG1188 by Optical Methods." AIP Conference Proceedings. Available at: [\[Link\]](#)

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Sources

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